

Physicochemical properties of 2-Methylhexanal

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Compound of Interest

Compound Name: 2-Methylhexanal

Cat. No.: B3058890

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An In-depth Technical Guide to the Physicochemical Properties of **2-Methylhexanal**

Introduction

2-Methylhexanal, a branched-chain fatty aldehyde, is an organic compound with significance in the flavor and fragrance industry.[1][2] It belongs to the class of medium-chain aldehydes, which are characterized by an aldehyde functional group with a chain length of six to twelve carbon atoms.[3][4] This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Methylhexanal**, detailed experimental protocols for their determination, and logical diagrams to illustrate key concepts, designed for researchers, scientists, and professionals in drug development.

Chemical Identity

Identifier	Value
IUPAC Name	2-methylhexanal[2][5]
Synonyms	Hexanal, 2-methyl-; 2-Methylhexanaldehyde; (+/-)-2-Methylhexanal[2][6][7]
CAS Number	925-54-2[7][8]
Molecular Formula	C7H14O[2][6][7]
Molecular Weight	114.19 g/mol [2][6][9]
Canonical SMILES	CCCCC(C)C=O[2][5][6]
InChI Key	BHVGMUDWABJNRC-UHFFFAOYSA-N[2][5][7]

Physicochemical Data

The following tables summarize the key physical and chemical properties of **2-Methylhexanal**.

Table 1: Physical Properties

Property	Value	Conditions
Appearance	Colorless clear liquid (estimated)	
Boiling Point	139.00 to 141.00 °C[1]	@ 760.00 mm Hg
	141.2 °C[6][10]	@ 760 mmHg
	143.73 °C (estimate)[9][11]	
Melting Point	-43.35 °C (estimate)[9][11]	
Density	0.80100 to 0.80700 g/cm³[1]	@ 25.00 °C
	0.805 g/cm³[6][10]	
	0.8225 g/cm³ (estimate)[9][11]	
Refractive Index	1.41100 to 1.41700[1]	@ 20.00 °C
	1.403[6][10]	
Vapor Pressure	5.920000 mmHg[1][6]	@ 25.00 °C (estimated)
Flash Point	90.00 °F (32.22 °C)[1]	TCC
	32.6 °C[6][10]	

Table 2: Solubility and Partitioning

Property	Value	Conditions
Solubility in Water	1348 mg/L (estimated)[1]	@ 25 °C
Solubility in Organic Solvents	Soluble in alcohol[1]	
LogP (Octanol-Water Partition Coefficient)	2.286 (estimated)[1][11]	
	2.01160[6][10]	

Table 3: Molecular Descriptors

Descriptor	Value
Hydrogen Bond Donor Count	0[6]
Hydrogen Bond Acceptor Count	1[6]
Rotatable Bond Count	4[6]
Polar Surface Area	17.07 Å ²
Complexity	59.4[6]
Exact Mass	114.104465066 Da[6]

Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **2-Methylhexanal**.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid samples.[12]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)[13]
- Thermometer

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- Seal one end of a capillary tube by heating it in a flame.
- Place a few drops of **2-Methylhexanal** into the small test tube.
- Invert the sealed capillary tube and place it into the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire. Ensure the sample is level with the thermometer bulb.
- Place the assembly into the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube.[\[13\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This occurs as the vapor pressure of the sample exceeds the atmospheric pressure.
[\[14\]](#)
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[12\]](#) Record this temperature.

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume

- Analytical balance
- Constant temperature water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature bath set to 25.0 °C until it reaches thermal equilibrium.
- Adjust the water level to the pycnometer's calibration mark, ensuring no air bubbles are present. Dry the exterior and weigh it (m_2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **2-Methylhexanal** and repeat step 3.
- Adjust the **2-Methylhexanal** level to the calibration mark, dry the exterior, and weigh it (m_3).
- The density of **2-Methylhexanal** is calculated using the formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at 25.0 } ^\circ\text{C}$

Determination of Solubility in Water

This protocol provides a qualitative and semi-quantitative assessment of solubility.

Apparatus:

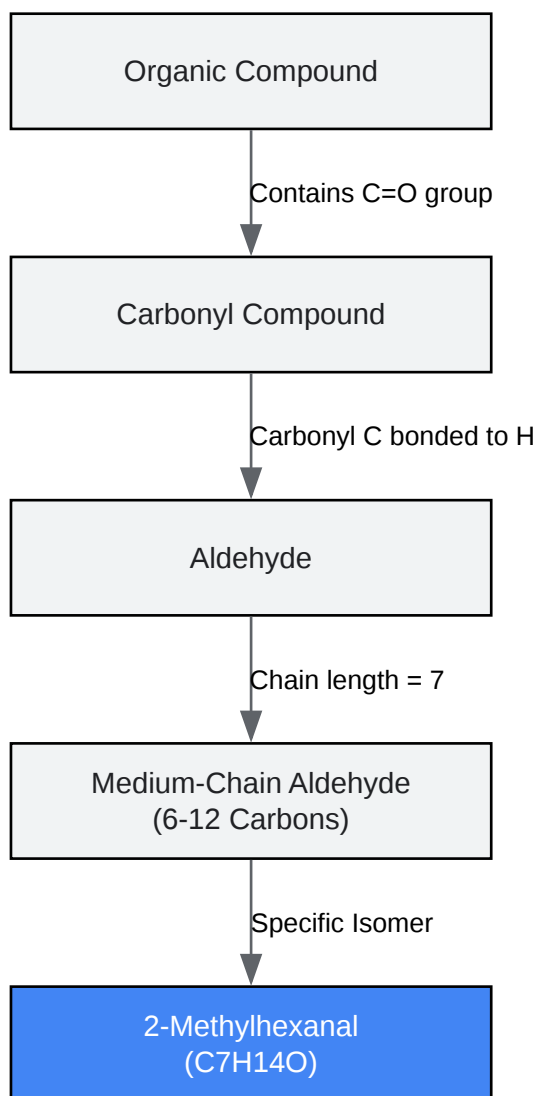
- Small test tubes
- Vortex mixer
- Graduated pipettes

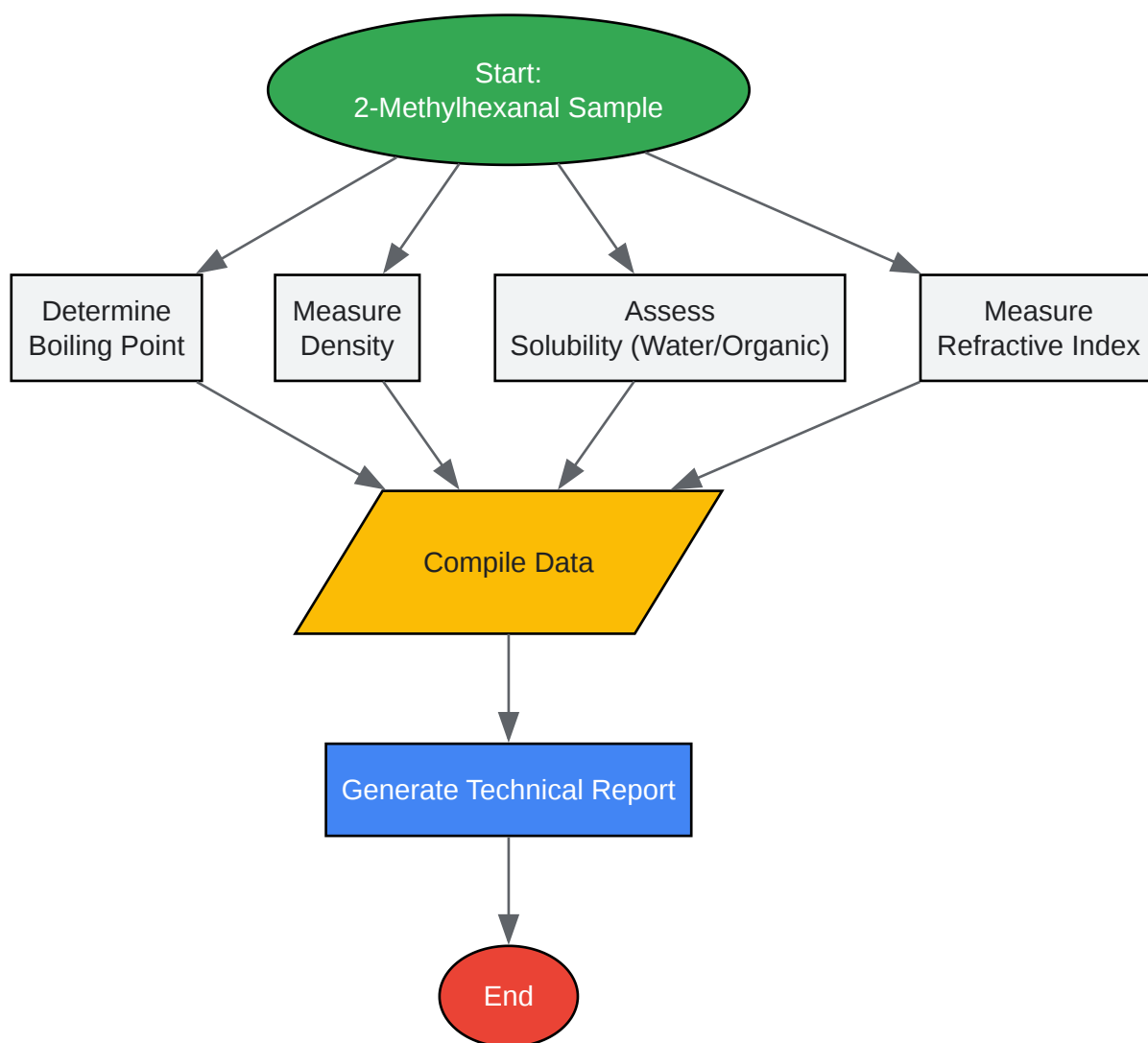
Procedure:

- Place a known volume (e.g., 0.1 mL) or mass (e.g., 100 mg) of **2-Methylhexanal** into a test tube.
- Add a small portion (e.g., 0.5 mL) of deionized water to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 1-2 minutes.
- Observe the mixture. If the **2-Methylhexanal** has completely dissolved (forming a single clear phase), it is considered soluble at that concentration.
- If it is not fully dissolved, continue to add water in known increments (e.g., 0.5 mL), agitating after each addition, until the compound dissolves or a total of 3.0 mL has been added.[\[15\]](#)
- Solubility can be classified based on the amount of solvent required. For quantitative determination, analytical techniques such as gas chromatography would be required to measure the concentration of the analyte in the aqueous phase of a saturated solution.

Visualizations

Logical Classification of 2-Methylhexanal





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